

5-Methylisoxazol-3-amine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Methylisoxazol-3-amine

Cat. No.: B124983

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **5-Methylisoxazol-3-amine**, a versatile biochemical reagent and pharmaceutical intermediate. The information is intended for professionals in research, discovery, and drug development to ensure its safe and effective use in the laboratory.

Chemical and Physical Properties


5-Methylisoxazol-3-amine, with the CAS number 1072-67-9, is an organic compound featuring an isoxazole ring substituted with a methyl and an amino group.^[1] This structure contributes to its chemical reactivity and potential biological activity.^[1] It is typically a white to off-white crystalline solid.^[1]

Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ N ₂ O	[2][3]
Molecular Weight	98.10 g/mol	[2][3]
CAS Number	1072-67-9	[2]
Melting Point	59-61 °C (lit.)	[4]
Synonyms	3-Amino-5-methylisoxazole, 5-Methyl-3-isoxazamine, 5-Methyl-1,2-oxazol-3-amine	[2][5]

Hazard Identification and GHS Classification

There are some discrepancies in the GHS classification of **5-Methylisoxazol-3-amine** across different suppliers. While some safety data sheets (SDS) classify it as not a hazardous substance or mixture, aggregated GHS information from multiple sources indicates several potential hazards.[2][6] Researchers should handle this compound with the caution required for a potentially hazardous substance.

The aggregated GHS information suggests the following classifications:

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	!	Warning
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	!	Warning
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	!	Warning
Flammable solids (Category 2)	H228: Flammable solid		Danger
Germ cell mutagenicity (Category 2) - Suspected	H341: Suspected of causing genetic defects	हेल्थ हज़ार्ड	Warning
Carcinogenicity (Category 2) - Suspected	H351: Suspected of causing cancer	हेल्थ हज़ार्ड	Warning

Note: The mutagenicity and carcinogenicity classifications are based on a smaller percentage of notifications to the ECHA C&L Inventory and should be considered as potential hazards requiring caution.[\[2\]](#)

Safety and Handling Precautions

Given the potential hazards, the following handling precautions are recommended:

3.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)

- Ensure that eyewash stations and safety showers are readily accessible.[7]

3.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[4] Gloves must be inspected prior to use and disposed of properly after handling.[6]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

3.3. General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.[7]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4]
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Fire Fighting and Disposal

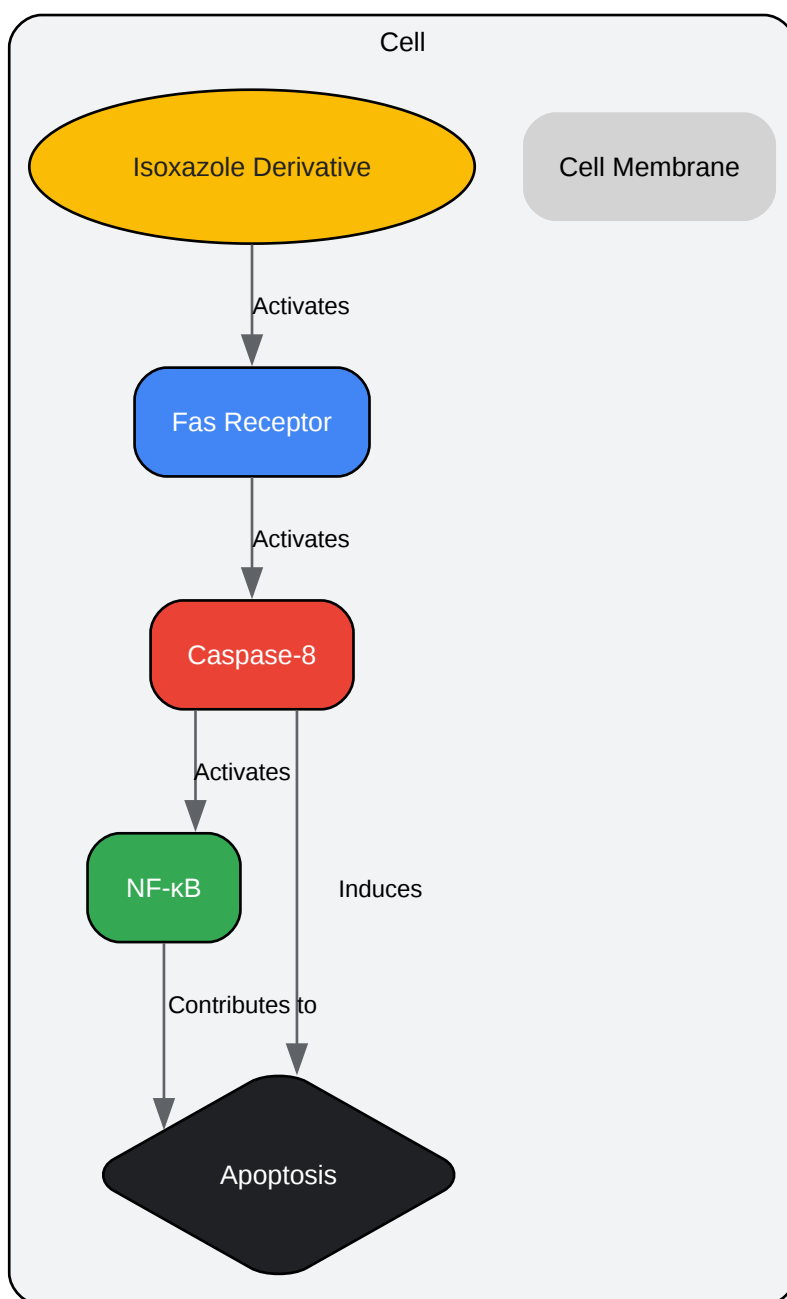
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: May produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides upon combustion.[7]
- Disposal: Dispose of this chemical and its container at a licensed waste disposal facility.[8]
Do not allow it to enter drains.[8]

Toxicological Information

Detailed quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **5-Methylisoxazol-3-amine** are not readily available in the public domain.[9] The toxicological properties have not been thoroughly investigated.[9] However, the GHS classifications suggest potential for skin, eye, and respiratory irritation, as well as possible long-term effects such as mutagenicity and carcinogenicity.[2]

Potential Mechanism of Action and Signaling Pathways of Isoxazole Derivatives

While the specific mechanism of toxicity for **5-Methylisoxazol-3-amine** has not been elucidated, studies on other isoxazole derivatives provide insights into their potential biological activities. Some isoxazole derivatives have been shown to induce apoptosis (programmed cell death).^[10] One study on a different isoxazole derivative identified a pro-apoptotic mechanism involving the activation of caspases, Fas, and NF- κ B1.^[10] It is important to note that this is a generalized pathway for the isoxazole class of compounds and has not been specifically confirmed for **5-Methylisoxazol-3-amine**.



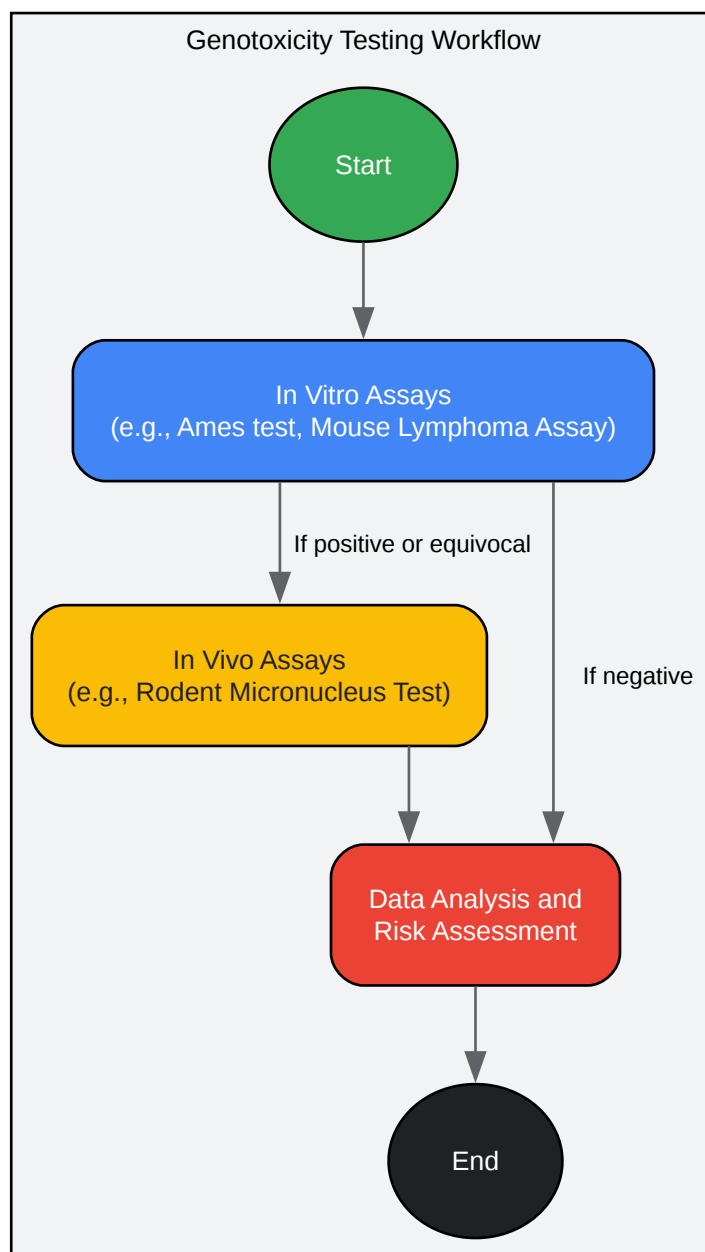
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Caption: Potential pro-apoptotic signaling pathway of isoxazole derivatives.

Experimental Protocols for Safety Assessment

Specific experimental protocols for the safety assessment of **5-Methylisoxazol-3-amine** are not publicly available. However, a standard approach to assess the genotoxic potential of a

chemical involves a battery of in vitro and in vivo tests. The following workflow illustrates a logical progression for such an assessment, based on general guidance for genotoxicity testing.[11]



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Caption: A logical workflow for genotoxicity assessment.

8.1. In Vitro Mutagenicity Assay (Example: Ames Test)

This protocol is a generalized example and would require optimization for the specific test substance.

- **Preparation:** Prepare various concentrations of **5-Methylisoxazol-3-amine** in a suitable solvent (e.g., DMSO). Also, prepare positive and negative controls.
- **Bacterial Strains:** Use several strains of *Salmonella typhimurium* with different mutations in the histidine operon.
- **Metabolic Activation:** Conduct the assay with and without a mammalian metabolic activation system (e.g., S9 fraction from rat liver) to detect metabolites that may be mutagenic.
- **Exposure:** Add the test compound, bacterial culture, and S9 mix (if applicable) to molten top agar and pour onto minimal glucose agar plates.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Scoring:** Count the number of revertant colonies (his+). A significant, dose-dependent increase in the number of revertants compared to the negative control indicates a positive result for mutagenicity.

8.2. In Vivo Genotoxicity Assay (Example: Rodent Micronucleus Test)

This protocol is a generalized example and must be conducted in compliance with animal welfare regulations.

- **Animal Model:** Use a suitable rodent species (e.g., mice or rats).
- **Dose Administration:** Administer **5-Methylisoxazol-3-amine** to the animals via an appropriate route (e.g., oral gavage, intraperitoneal injection) at multiple dose levels. Include vehicle and positive control groups.
- **Sample Collection:** Collect bone marrow or peripheral blood at appropriate time points after the final dose.
- **Slide Preparation:** Prepare slides and stain them to visualize polychromatic erythrocytes (PCEs) and normochromatic erythrocytes (NCEs).

- Microscopic Analysis: Score a predetermined number of PCEs for the presence of micronuclei. Also, determine the ratio of PCEs to NCEs to assess bone marrow toxicity.
- Data Analysis: A statistically significant, dose-dependent increase in the frequency of micronucleated PCEs in the treated groups compared to the vehicle control group indicates in vivo genotoxicity.

This guide is intended to provide a summary of the available safety and handling information for **5-Methylisoxazol-3-amine**. It is crucial to consult the most recent Safety Data Sheet (SDS) from your supplier before use and to conduct a thorough risk assessment for your specific application.

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